Biological Activity of 3-Methoxy-2-Methylpyrrole Derivatives: A Technical Guide

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Compound of Interest

Compound Name:	*3-Methoxy-2-methyl-1H-pyrrole*
CAS No.:	*68332-40-1*
Cat. No.:	*B3356728*

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Executive Summary

The 3-methoxy-2-methylpyrrole (MMP) scaffold represents a privileged pharmacophore in medicinal chemistry, most notably serving as the bioactive core (Ring B) of the prodiginines, a class of bacterial alkaloids including prodigiosin. Unlike generic pyrroles, the unique electron-donating properties of the 3-methoxy group, combined with the 2-methyl steric anchor, confer exceptional capacity for H+/Cl− symport activity. This physiochemical capability drives their primary therapeutic applications: triggering apoptosis in multidrug-resistant cancer cells via intracellular acidification and disrupting bacterial transmembrane pH gradients.

This guide provides a rigorous technical analysis of MMP derivatives, moving beyond basic phenomenology to explore the structure-activity relationships (SAR), validated synthesis pathways, and self-verifying bioassay protocols required for high-integrity drug development.

Chemical Context & Structure-Activity Relationship (SAR)

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The biological potency of MMP derivatives hinges on the "A-B-C" ring system topology found in prodigiosin, where the MMP moiety acts as the critical hydrogen-bonding donor/acceptor interface.

The Pharmacophore

The 3-methoxy-2-methylpyrrole unit is essential for:

- Protonation: The pyrrolyl nitrogen can be protonated, allowing the molecule to act as an anion exchanger.
- Ion Transport: The methoxy group creates a specific cavity that binds anions (like Cl^-), facilitating transmembrane transport.

SAR Critical Points:

- C3-Methoxy Group: Replacement with ethoxy or bulky alkoxy groups drastically reduces DNA intercalation affinity but may retain transmembrane transport capability. Removal abolishes activity.
- C2-Methyl Group: Provides essential steric bulk to prevent rapid oxidative degradation of the pyrrole ring while maintaining the correct torsional angle for binding.
- N-Alkylation: Methylation of the pyrrole nitrogen abolishes the H-bond donor capability, neutralizing the H^+/Cl^- symport mechanism and rendering the molecule biologically inert in pH-dependent assays.

Therapeutic Applications & Mechanistic Insights[1]

Anticancer Activity (Apoptosis & Autophagy)

MMP derivatives function as "suicide agents" for cancer cells by decoupling lysosomal pH gradients.

- Mechanism: The unprotonated MMP derivative diffuses through the cell membrane. Within the acidic environment of the lysosome, it becomes protonated and binds Cl^-. The neutral H^+Cl^--complex then diffuses back into the cytoplasm, releasing the acid. This collapses the lysosomal pH gradient, triggering the release of cathepsins and inducing apoptosis.

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- Target Specificity: Highly effective against p53-deficient tumors (e.g., HCT-116, MCF-7) due to the independence from standard apoptotic signaling pathways.

Antimicrobial Activity[2][3][4][5][6]

- Bacterial: Acts as a chaotropic agent, disrupting the plasma membrane potential in Gram-positive bacteria (S. aureus, B. subtilis).
- Fungal: Inhibits cell wall synthesis in C. albicans via interference with chitin synthase pathways.

Immunosuppression

At sub-cytotoxic concentrations, MMP derivatives inhibit T-cell proliferation by blocking the IL-2R signaling pathway (JAK/STAT), distinct from the calcineurin inhibition mechanism of Cyclosporin A.

Visualizations

Mechanism of Action: Intracellular Acidification

The following diagram illustrates the dual-action mechanism: Lysosomal pH collapse and DNA intercalation.

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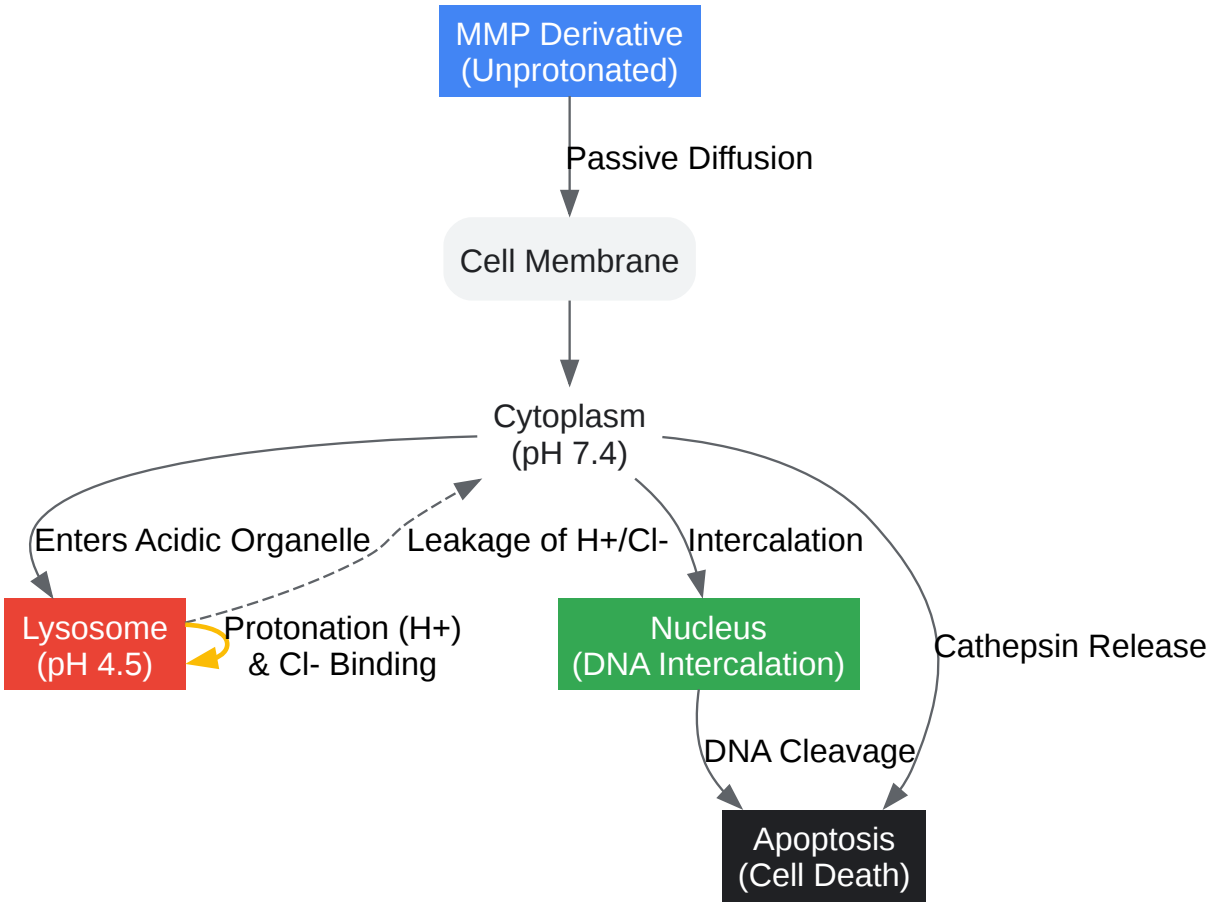

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Caption: Figure 1.[1][2][3] Dual-mechanism of MMP derivatives: Lysosomal acidification via H+/Cl- symport and direct genomic DNA intercalation.

Synthesis Workflow: Convergent Strategy

A reliable synthesis of the MMP core via Knoevenagel condensation.



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Caption: Figure 2. Convergent synthesis of the 3-methoxy-2-methylpyrrole scaffold via modified Knorr Pyrrole Synthesis and O-methylation.

Experimental Protocols (Self-Validating Systems)

Protocol A: pH-Dependent Liposome Leakage Assay

Purpose: To validate the H+/Cl− symport mechanism, distinguishing it from non-specific membrane lysis.

Reagents:

- Egg yolk phosphatidylcholine (EYPC)
- HPTS (8-hydroxypyrene-1,3,6-trisulfonic acid) - pH sensitive dye
- Triton X-100 (Positive Control)
- MMP Derivative (Test Compound)

Methodology:

- Liposome Preparation: Prepare EYPC liposomes encapsulating 1 mM HPTS in 100 mM NaCl buffer (pH 7.0).
- Baseline Establishment: Suspend liposomes in an external buffer of 100 mM $NaNO_3$ (pH 7.0). Note: The nitrate external buffer creates a chloride gradient.
- Injection: Add MMP derivative (10 nM - 1 µM) to the cuvette.
- Measurement: Monitor fluorescence emission at 510 nm (Excitation: 450 nm vs 405 nm ratio).
- Validation Step (The "Kill" Switch): At t=300s, inject Triton X-100 to lyse all vesicles.
  - Pass Criteria: If the test compound causes a gradual change in fluorescence that plateaus before Triton addition, it indicates transport. If fluorescence spikes instantly similar to

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Triton, it indicates non-specific lysis (toxicity).

Protocol B: Differential Cytotoxicity Screen (MTT)

Purpose: To determine the therapeutic index between cancer cells and normal fibroblasts.

Methodology:

- Seeding: Seed MCF-7 (Cancer) and NIH/3T3 (Normal) cells at 5,000 cells/well in 96-well plates.
- Treatment: Treat with serial dilutions of MMP derivative (0.1 µM to 100 µM) for 48 hours.
- Development: Add MTT reagent (0.5 mg/mL) for 4 hours. Solubilize formazan with DMSO.
- Calculation: $ \text{Viability %} = \frac{OD_{test} - OD_{blank}}{OD_{control} - OD_{blank}} \times 100 $
- Self-Validation: Include Doxorubicin as a positive control. The assay is valid only if Doxorubicin IC50 is within ±15% of historical internal standards (e.g., 0.5 µM for MCF-7).

Data Summary: Comparative Potency

The following table summarizes the biological activity of 3-methoxy-2-methylpyrrole derivatives compared to standard agents.

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Compound Class	Cell Line / Target	IC50 / MIC	Mechanism Note
Prodigiosin (Natural)	MCF-7 (Breast Cancer)	0.05 µM	Potent H+/Cl- symporter; high toxicity.
MMP Derivative A (Short alkyl chain)	MCF-7 (Breast Cancer)	2.10 µM	Reduced lipophilicity; lower potency but higher solubility.
MMP Derivative B (N-methylated)	MCF-7 (Breast Cancer)	>50 µM	Inactive. Confirms necessity of NH donor for transport.
MMP Derivative C (C-ring modified)	S. aureus (MRSA)	4.0 µg/mL	Membrane depolarization efficacy.
Doxorubicin (Control)	MCF-7 (Breast Cancer)	0.50 µM	DNA intercalation/Topoisomerase II inhibition.

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